

Comparative analysis of Prosulfuron versus other sulfonylurea herbicides

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Compound of Interest

Compound Name: Prosulfuron

Cat. No.: B166686

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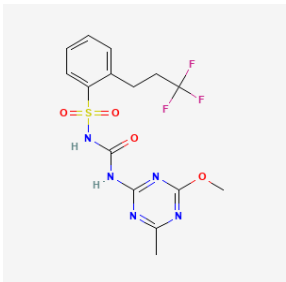
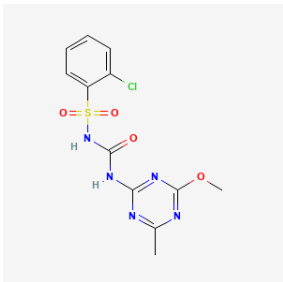
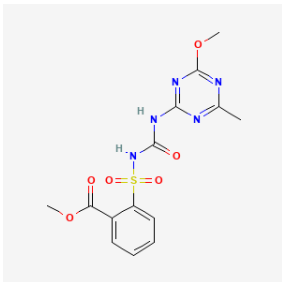
Prosulfuron: A Comparative Analysis with Other Sulfonylurea Herbicides

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of **Prosulfuron** against other widely used sulfonylurea herbicides, namely Chlorsulfuron and Metsulfuron-methyl. The information presented is curated from scientific literature and technical resources to offer an objective overview of their performance, supported by experimental data.

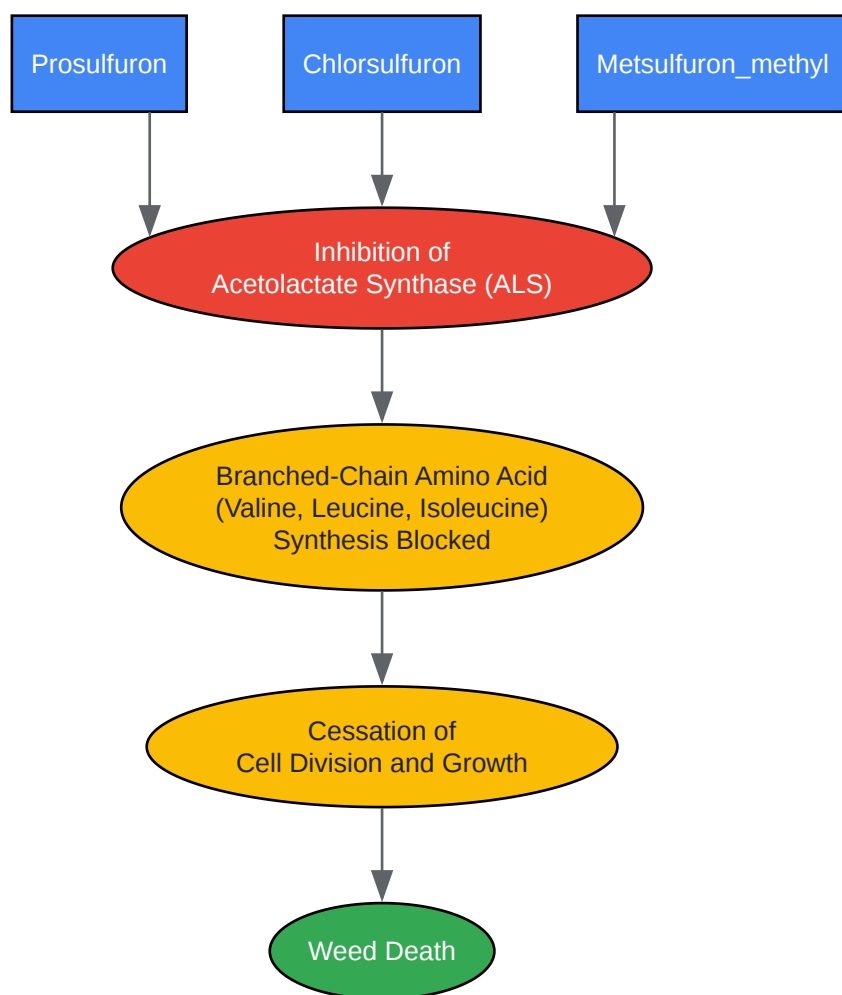
Chemical Structures and Properties

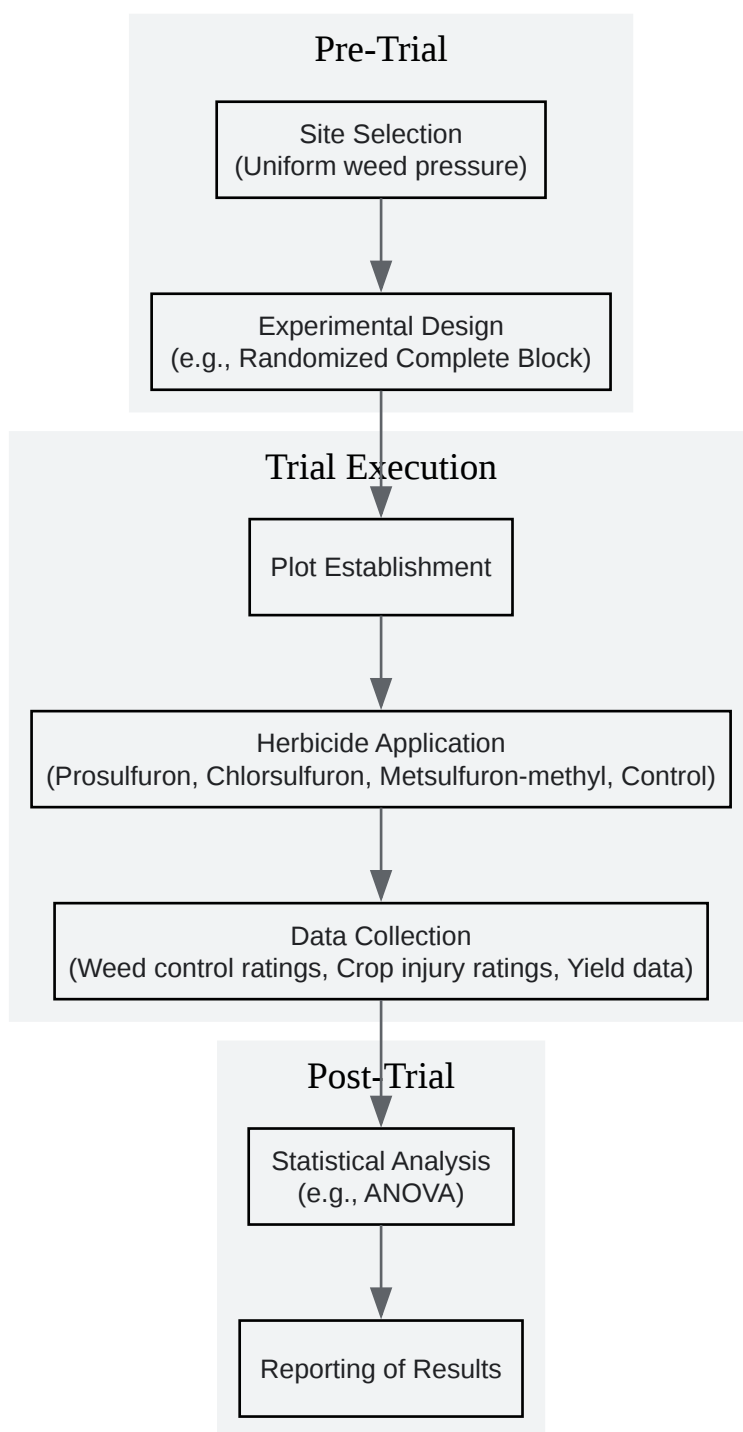
Prosulfuron, Chlorsulfuron, and Metsulfuron-methyl belong to the sulfonylurea class of herbicides. Their chemical structures share a common sulfonylurea bridge, which is essential for their herbicidal activity. However, variations in the aryl and heterocyclic substituents influence their specific properties, including efficacy, crop selectivity, and environmental fate.

Property	Prosulfuron	Chlorsulfuron	Metsulfuron-methyl
Chemical Structure			
IUPAC Name	1-(4-methoxy-6-methyl-1,3,5-triazin-2-yl)-3-[2-(3,3,3-trifluoropropyl)phenyl]sulfonylurea	1-(2-chlorophenyl)sulfonyl-3-(4-methoxy-6-methyl-1,3,5-triazin-2-yl)urea	methyl 2-[[[4-methoxy-6-methyl-1,3,5-triazin-2-yl)amino]carbonyl]amino]sulfonyl]benzoate
Molecular Formula	C ₁₅ H ₁₆ F ₃ N ₅ O ₄ S	C ₁₂ H ₁₂ ClN ₅ O ₄ S	C ₁₄ H ₁₅ N ₅ O ₆ S
Molecular Weight	419.4 g/mol	357.8 g/mol	381.4 g/mol

Mode of Action

All three sulfonylurea herbicides share the same primary mode of action: the inhibition of the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS). This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. The inhibition of ALS leads to a cessation of cell division and plant growth, ultimately resulting in the death of susceptible weeds. Animals are not affected by these herbicides as they lack the ALS enzyme and obtain these essential amino acids from their diet.





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